

Application Notes and Protocols for Reactions Involving 4-Cyanopyridine N-oxide

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Compound of Interest

Compound Name: 4-Cyanopyridine N-oxide

Cat. No.: B022336

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Cyanopyridine N-oxide is a versatile heterocyclic compound widely utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its unique chemical structure, featuring both a cyano group and an N-oxide moiety, allows it to serve as a valuable reagent in various organic transformations. The N-oxide group enhances the reactivity of the pyridine ring, particularly at the 2- and 4-positions, towards both nucleophilic and electrophilic substitution.^[3] This compound is typically an off-white to beige solid with a melting point of 223-225 °C and is soluble in polar solvents, which is advantageous for its use in organic synthesis and catalysis.^{[1][2]}

Key Applications

4-Cyanopyridine N-oxide is instrumental in several fields of chemical research and development:

- **Pharmaceutical Synthesis:** It is a crucial building block for various biologically active molecules, including anti-cancer and anti-inflammatory drugs.^[1] For instance, it is an intermediate in the preparation of Topirostat, a xanthine oxidoreductase inhibitor.^{[2][4]}
- **Agrochemical Development:** The compound is used in formulating effective and sustainable pesticides and herbicides.^[1]

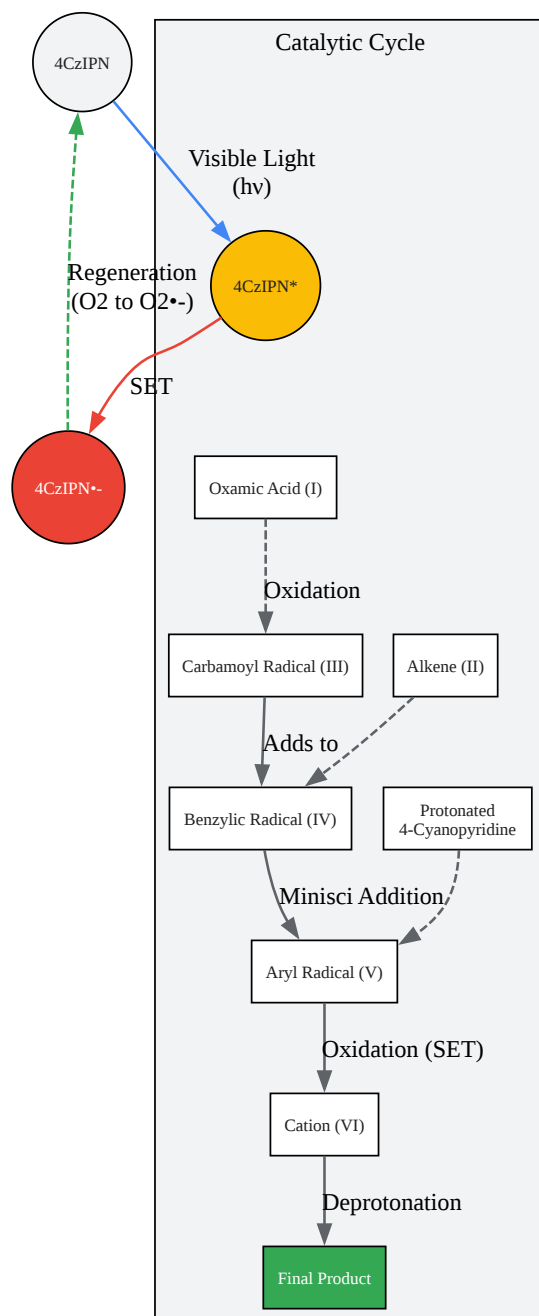
- **Material Science:** Its properties are leveraged in the development of advanced materials like polymers and coatings.[\[1\]](#)
- **Biochemical Research:** Researchers use it to study biochemical pathways, helping to understand biological processes and identify potential therapeutic targets.[\[1\]](#)
- **Coordination Chemistry:** It serves as a ligand in the formation of dimeric complexes and metal-organic supramolecular polymers.[\[2\]](#)[\[5\]](#)

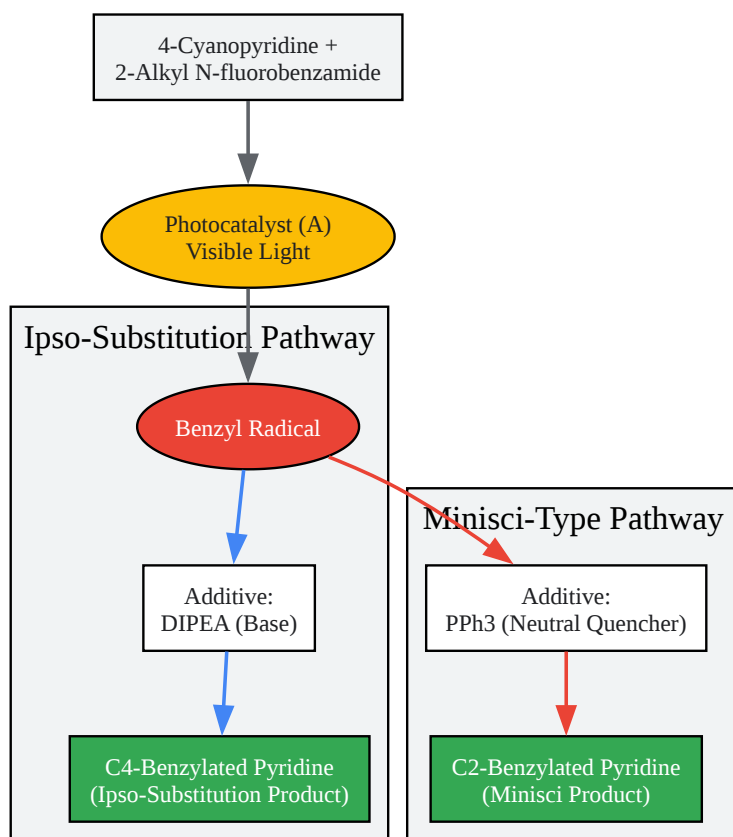
Experimental Protocols

The following sections provide detailed methodologies for key reactions involving **4-Cyanopyridine N-oxide** and its derivatives.

This protocol describes the direct synthesis of 2-cyano-4-amidopyridine from 4-amidopyridine N-oxide, a derivative of **4-Cyanopyridine N-oxide**. The reaction proceeds via nucleophilic attack of a cyanide ion in the presence of an acylating agent.[\[4\]](#)[\[6\]](#)

Experimental Workflow for α -Cyanation





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